

Application Notes and Protocols for the Analytical Detection of Dihydrojasmonic Acid

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Compound of Interest

Compound Name: *(-)-Dihydrojasmonic acid*

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These application notes provide detailed methodologies for the qualitative and quantitative analysis of dihydrojasmonic acid in various matrices, including plant tissues and cosmetic formulations. The protocols described herein leverage the high sensitivity and selectivity of Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

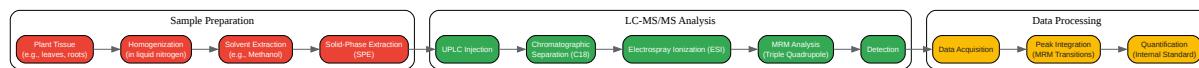
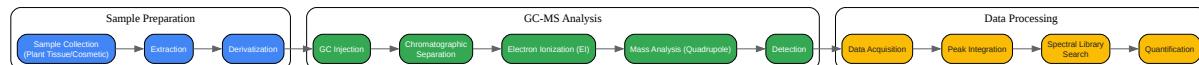
Introduction to Dihydrojasmonic Acid Analysis

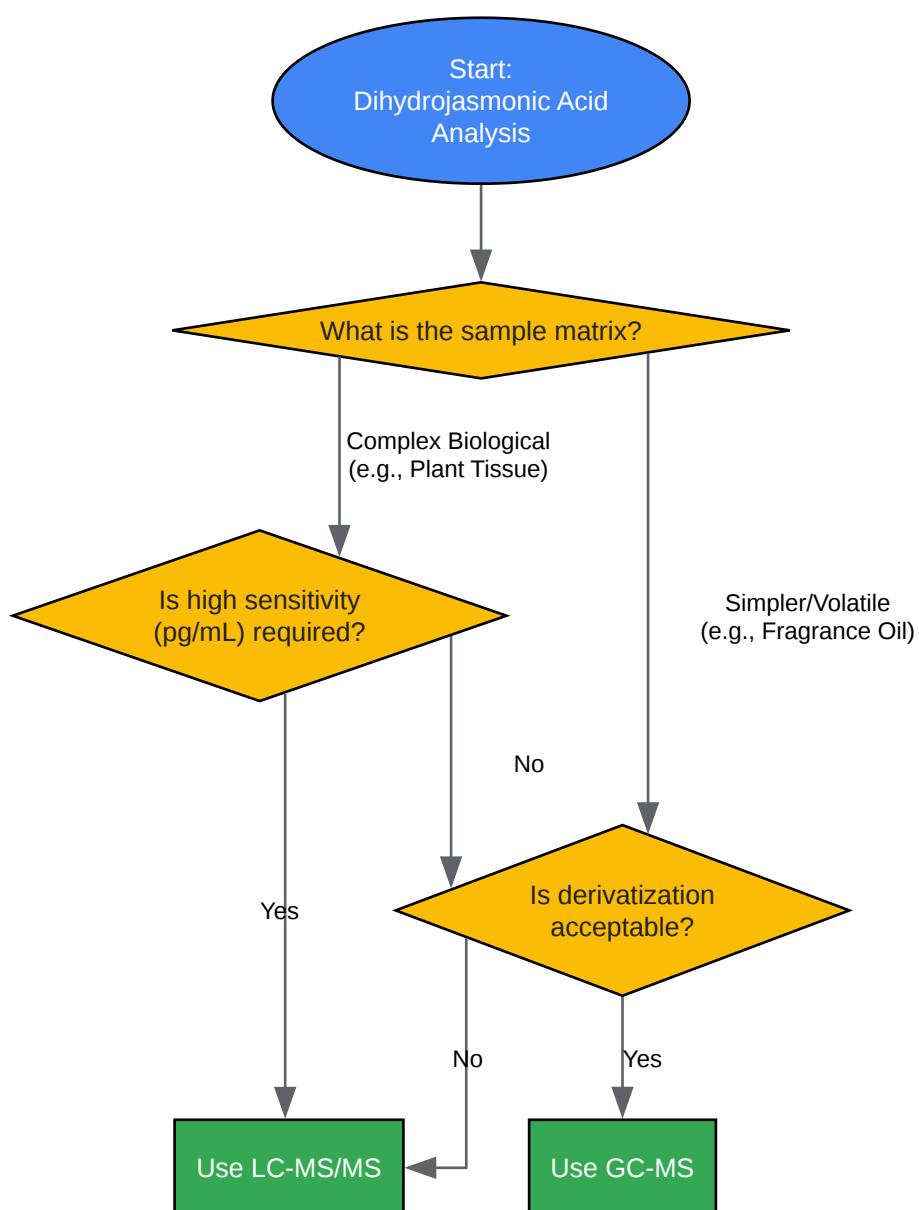
Dihydrojasmonic acid (DHJA) is a saturated derivative of jasmonic acid, a plant hormone involved in regulating a wide array of physiological processes, including growth, development, and stress responses.^[1] Accurate and sensitive detection of DHJA is crucial for understanding its biological functions and for quality control in industries where it or its derivatives are used, such as in fragrances. The analytical techniques detailed below offer robust and reliable methods for the determination of DHJA.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like dihydrojasmonic acid, often following a derivatization step to enhance volatility and thermal stability.^{[2][3][4]}

Experimental Workflow for GC-MS Analysis





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